

Application Notes and Protocols for Preparing OP-5244 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OP-5244

Cat. No.: B15623013

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **OP-5244**, a potent and orally active inhibitor of CD73, using Dimethyl Sulfoxide (DMSO) as a solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

Physicochemical and Biological Properties of OP-5244

OP-5244 is a small molecule inhibitor that targets CD73, an ecto-5'-nucleotidase that plays a critical role in the adenosinergic pathway by converting AMP to immunosuppressive adenosine. [1][2] By inhibiting CD73, **OP-5244** blocks the production of adenosine, thereby reversing immunosuppression and demonstrating potential in cancer immunotherapy.[1][3]

Property	Value	Reference
Molecular Formula	C19H29ClN5O9P	[3]
Molecular Weight	537.89 g/mol	[3]
CAS Number	2381268-71-7	[3]
Appearance	White to pink solid	[3]
Purity	>98%	[4]
Mechanism of Action	Potent and orally active inhibitor of CD73	[1][3]
IC50	0.25 nM for CD73	[3][5]
Solubility in DMSO	250 mg/mL (464.78 mM); requires sonication	[3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM OP-5244 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OP-5244** in DMSO. This concentration is a common starting point for creating working solutions for various in vitro assays.

Materials:

- **OP-5244** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Pre-handling: Before opening, bring the vial of **OP-5244** powder to room temperature to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **OP-5244** powder. To prepare 1 mL of a 10 mM stock solution, you will need 5.38 mg of **OP-5244**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 537.89 \text{ g/mol} * 1000 \text{ mg/g} = 5.38 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube containing the **OP-5244** powder. For a 10 mM stock solution, add 1 mL of DMSO to 5.38 mg of **OP-5244**.
- Mixing: Tightly cap the tube and vortex for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the tube in an ultrasonic water bath for 10-15 minutes.^{[3][5]} Visually inspect the solution to ensure no particulates are present. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected microcentrifuge tubes.
- Labeling and Storage: Clearly label each aliquot with the compound name (**OP-5244**), concentration (10 mM), solvent (DMSO), and the date of preparation.

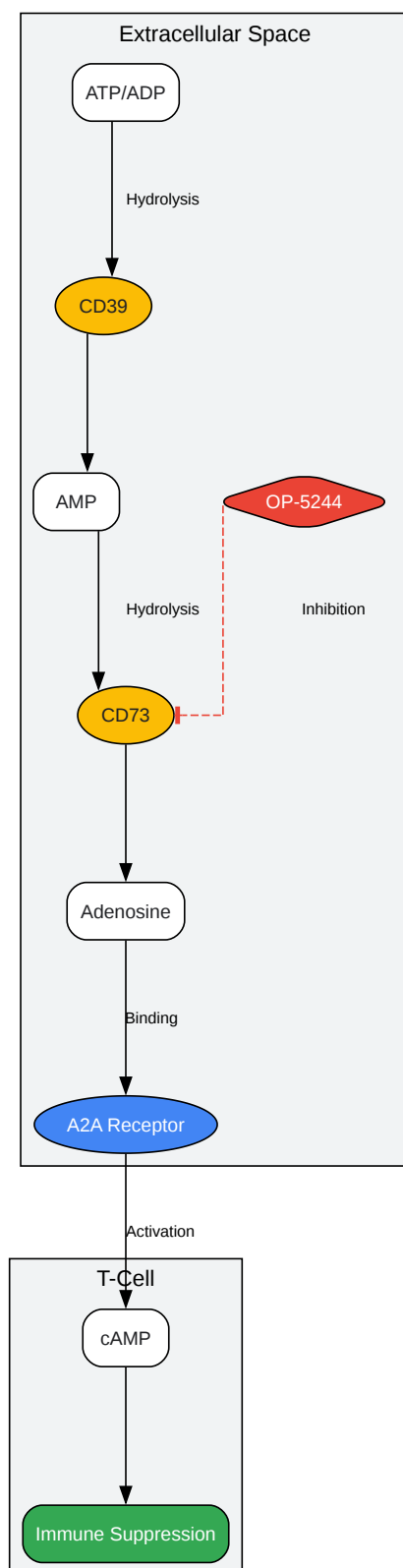
Storage and Stability

Proper storage is critical to maintain the integrity of the **OP-5244** stock solution.

Parameter	Recommendation	Reference
Stock Solution Storage Temperature	Store aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).	[3] [5]
Storage Conditions	Store in tightly sealed, light-protected containers. Avoid repeated freeze-thaw cycles.	[3] [4] [5]
Handling Precautions	Use fresh, anhydrous DMSO to prepare solutions, as hygroscopic DMSO can significantly impact solubility.	[3] [6]

Visualizations

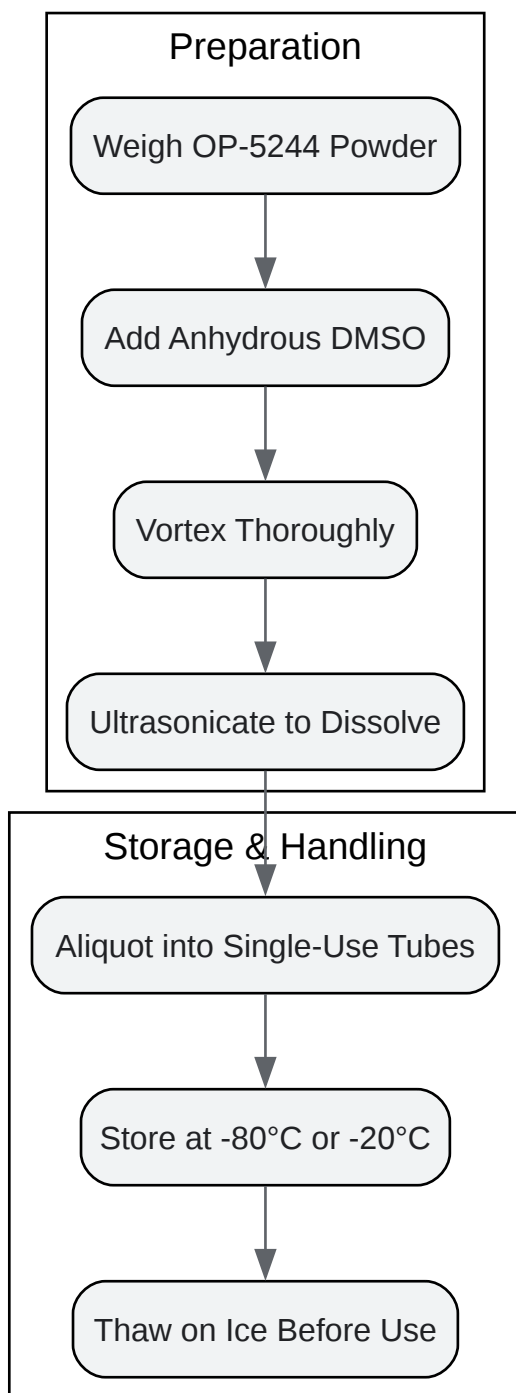
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **OP-5244** inhibits CD73, blocking adenosine production.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **OP-5244** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Orally Bioavailable Small-Molecule CD73 Inhibitor (OP-5244) Reverses Immunosuppression through Blockade of Adenosine Production - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. immune-system-research.com [immune-system-research.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medkoo.com [medkoo.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing OP-5244 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623013#preparing-op-5244-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com